

Application Note: Strategic Methoxylation of Benzo[d]isothiazole Scaffolds

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Compound of Interest

Compound Name: 4-Methoxybenzo[d]isothiazole

CAS No.: 35272-30-1

Cat. No.: B3131382

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Executive Summary

The benzo[d]isothiazole core is a privileged scaffold in medicinal chemistry (e.g., Lurasidone, Ziprasidone). Introducing a methoxy group (-OMe) alters the physicochemical profile (logP, solubility) and metabolic stability.

This guide distinguishes between two distinct reactivity zones:

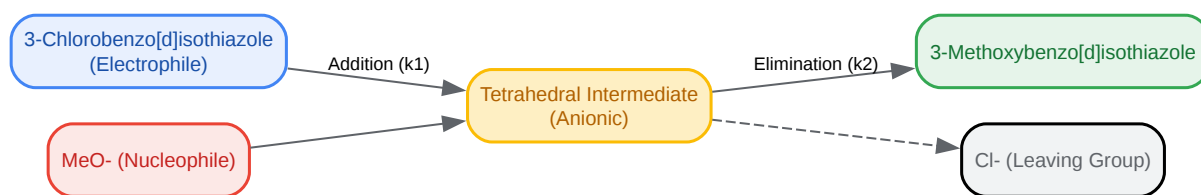
- The C3-Position (Imine-like): Highly electrophilic; accessible via Nucleophilic Aromatic Substitution (S_NAr).
- The Benzene Ring (C4–C7): Electronically deactivated; requires Palladium-Catalyzed C-O Cross-Coupling or De Novo ring assembly.

Zone 1: Functionalization of the C3-Position

The C3 carbon in benzo[d]isothiazole is electron-deficient due to the adjacent nitrogen and sulfur atoms, behaving similarly to an imidoyl chloride.

Mechanism: Nucleophilic Aromatic Substitution ()

The reaction proceeds via an addition-elimination mechanism. The nucleophilic methoxide attacks C3, forming a Meisenheimer-like anionic intermediate stabilized by the N-S bond, followed by the expulsion of the leaving group (typically Chloride).



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Figure 1:

pathway for C3-methoxylation. The C-Cl bond cleavage is the product-determining step.

Standard Protocol: Methoxylation of 3-Chlorobenzo[d]isothiazole

Reagents:

- Substrate: 3-Chlorobenzo[d]isothiazole (1.0 equiv)
- Nucleophile: Sodium Methoxide (NaOMe), 25% wt in MeOH (1.2 – 1.5 equiv)
- Solvent: Anhydrous Methanol (MeOH) or THF (for solubility)

Step-by-Step Procedure:

- Setup: Charge a dried round-bottom flask with 3-chlorobenzo[d]isothiazole (e.g., 1.0 g, 5.9 mmol) and a magnetic stir bar.

- Solvation: Add anhydrous MeOH (10 mL, 0.6 M). If the substrate is not fully soluble, add THF (2-5 mL) until a clear solution forms.
- Addition: Cool the solution to 0°C (ice bath). Add NaOMe solution (1.6 mL of 25% wt, ~7.1 mmol) dropwise over 5 minutes. Exotherm warning.
- Reaction: Remove the ice bath and warm to room temperature. Stir for 1 hour. If TLC indicates incomplete conversion, heat to reflux (65°C) for 1-2 hours.
 - Note: The C3-Cl bond is highly reactive; prolonged heating may degrade the isothiazole ring (ring opening).
- Workup: Quench with saturated aqueous (20 mL). Extract with Ethyl Acetate (mL). Wash combined organics with Brine, dry over , and concentrate.^[1]
- Purification: Usually not required. If necessary, recrystallize from Hexanes/EtOAc.

Zone 2: Functionalization of the Benzene Ring (C4–C7)

Direct methoxylation of the benzene ring is challenging because it is not sufficiently electron-deficient for

. The preferred method is Palladium-Catalyzed C-O Cross-Coupling (Buchwald-Hartwig type) using an aryl bromide precursor.

Mechanistic Challenge: Catalyst Poisoning

Benzo[d]isothiazoles contain a basic nitrogen and a coordinate-able sulfur. These can bind to Pd(0), displacing ligands and forming inactive "Palladium Black."

- Solution: Use bulky, electron-rich biaryl phosphine ligands (e.g., RockPhos, BrettPhos) that bind tightly to Pd and facilitate the difficult reductive elimination of the C-O bond.

Protocol: Pd-Catalyzed C-O Coupling

Target: Conversion of 5-bromo- or 6-bromobenzo[d]isothiazole to the methoxy analog.

Reagents:

- Substrate: Bromo-benzo[d]isothiazole (1.0 equiv)
- Alcohol: Methanol (2.0 – 4.0 equiv) Note: MeOH is a poor nucleophile compared to primary amines.
- Catalyst:
(2-5 mol%) or Pd(OAc)
- Ligand: RockPhos or t-BuBrettPhos (4-10 mol%, 2:1 Ligand: Pd ratio)
- Base:
(2.0 equiv) or NaO

Bu (avoid if base-sensitive)
- Solvent: Toluene or Dioxane (anhydrous, degassed)

Step-by-Step Procedure:

- Inert Atmosphere: Flame-dry a Schlenk tube or vial and cool under Argon/Nitrogen.
- Loading: Add the aryl bromide (1.0 mmol),
(650 mg, 2.0 mmol), and Ligand (e.g., RockPhos, 45 mg, 0.1 mmol).
- Catalyst Addition: Add
(11 mg, 0.05 mmol) or
.
 - Pro-Tip: Pre-mixing Pd and Ligand in a small amount of solvent for 5 mins before adding to the main vessel can improve active species formation.

- Solvent/Reagent: Add Toluene (3 mL) and anhydrous Methanol (160 μ L, 4.0 mmol).
- Reaction: Seal the vessel tightly (Teflon cap). Heat to 80–100°C for 12–24 hours.
 - Monitoring: Check LCMS for the product mass (M+31 vs M+79/81). If significant debromination (reduction) is observed, lower temperature to 70°C.
- Workup: Filter through a Celite pad to remove Pd black and salts. Wash pad with EtOAc. Concentrate filtrate.^[2]
- Purification: Flash chromatography (SiO₂, Hexanes/EtOAc gradient).

Alternative: De Novo Synthesis (Ring Closure)

For large-scale synthesis of 6-methoxybenzo[d]isothiazole, building the ring is often superior to coupling.

Route: 2-(Methylthio)benzaldehyde oxime

Cyclization with Sulfuryl Chloride (

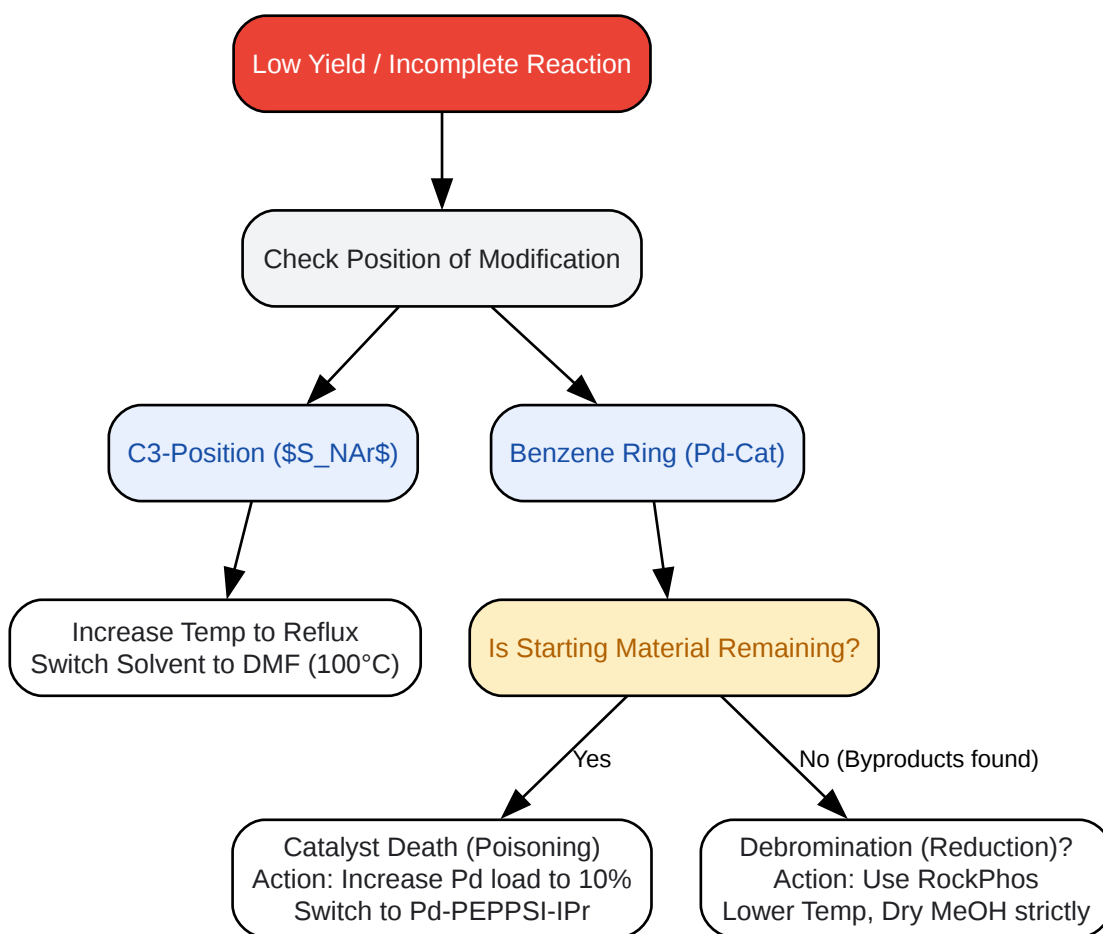
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- Precursor: Start with 4-methoxy-2-(methylthio)benzaldehyde.
- Reagent:
in Chlorobenzene or DCM.
- Mechanism: Formation of sulfenyl chloride intermediate followed by N-S bond closure.

Comparative Data & Selection Guide

Feature	C3-Methoxylation ()	Benzene Ring Methoxylation (Pd-Cat)
Starting Material	3-Chlorobenzo[d]isothiazole	4/5/6/7-Bromobenzo[d]isothiazole
Reagents	NaOMe / MeOH	MeOH, Pd-Cat, RockPhos,
Temperature	0°C to 65°C	80°C to 110°C
Primary Risk	Ring opening (if overheated)	Catalyst poisoning (S/N coordination)
Typical Yield	85 - 95%	50 - 75%
Scalability	High (Kg scale)	Moderate (High cost of ligand)

Troubleshooting Logic



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Figure 2: Decision tree for optimizing reaction conditions.

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